

An In-Depth Technical Guide to 1-(2-Chloroethoxy)-4-methoxybenzene

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1-(2-Chloroethoxy)-4-methoxybenzene

CAS No.: 3383-74-2

Cat. No.: B1278227

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Foreword

As a key intermediate in organic synthesis, **1-(2-Chloroethoxy)-4-methoxybenzene** presents a versatile molecular scaffold for the development of novel pharmaceuticals, agrochemicals, and materials. This guide, intended for the experienced researcher, provides a comprehensive overview of its chemical and physical properties, detailed synthesis protocols, reactivity, and applications. By elucidating the causality behind experimental choices and grounding claims in authoritative sources, this document aims to serve as a practical resource for professionals in the field.

Core Molecular Attributes

1-(2-Chloroethoxy)-4-methoxybenzene, registered under CAS Number 3383-74-2, is an organic compound featuring a methoxy-substituted benzene ring ether-linked to a chloroethyl group. This unique combination of functional groups dictates its reactivity and utility in various synthetic applications.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₁ ClO ₂	[1][2]
Molecular Weight	186.63 g/mol	[2]
Appearance	Colorless to yellow liquid	[2]
Density	~1.13 g/mL	[2]
Boiling Point	125-128 °C at 13.0 mbar	[2]
Solubility	Soluble in methanol and dichloromethane; limited solubility in water (130 mg/L at 20°C)	[2]

Molecular Structure:

Caption: Chemical structure of **1-(2-Chloroethoxy)-4-methoxybenzene**.

Synthesis and Mechanism

The primary and most efficient method for the synthesis of **1-(2-Chloroethoxy)-4-methoxybenzene** is the Williamson ether synthesis. This reaction proceeds via a bimolecular nucleophilic substitution (SN₂) mechanism.

Underlying Principle: The Williamson Ether Synthesis

The Williamson ether synthesis involves the reaction of an alkoxide ion with a primary alkyl halide.[3] In this specific synthesis, the phenoxide of 4-methoxyphenol acts as the nucleophile, attacking the electrophilic carbon of an alkyl halide bearing a chloroethoxy group. The choice of a primary alkyl halide is critical to favor the SN₂ pathway and minimize competing elimination reactions, which are more prevalent with secondary and tertiary halides.[4]

Detailed Experimental Protocol

This protocol is a representative procedure for the synthesis of **1-(2-Chloroethoxy)-4-methoxybenzene**.

Materials:

- 4-Methoxyphenol
- 1-Bromo-2-chloroethane
- Potassium Hydroxide (KOH)
- Ethanol (anhydrous)
- Diethyl ether
- Saturated aqueous sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate

Procedure:

- **Formation of the Phenoxide:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-methoxyphenol (1.0 equivalent) in anhydrous ethanol. To this solution, add potassium hydroxide (1.1 equivalents) portion-wise. The reaction mixture is stirred at room temperature for 30 minutes to ensure complete formation of the potassium 4-methoxyphenoxide. The formation of the alkoxide is crucial as it is a much stronger nucleophile than the corresponding alcohol.
- **Nucleophilic Substitution:** To the freshly prepared phenoxide solution, add 1-bromo-2-chloroethane (1.2 equivalents) dropwise at room temperature. The reaction mixture is then heated to reflux and maintained at this temperature for 4-6 hours. The progress of the reaction should be monitored by thin-layer chromatography (TLC). The SN2 attack of the phenoxide on the primary carbon of 1-bromo-2-chloroethane results in the displacement of the bromide ion, which is a good leaving group.
- **Work-up and Isolation:** After the reaction is complete, the mixture is cooled to room temperature, and the solvent is removed under reduced pressure. The resulting residue is partitioned between diethyl ether and water. The organic layer is separated, washed

sequentially with a saturated aqueous sodium bicarbonate solution to remove any unreacted phenol, and then with brine.

- Purification: The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is evaporated to yield the crude product. Further purification can be achieved by vacuum distillation to afford **1-(2-Chloroethoxy)-4-methoxybenzene** as a colorless to pale yellow oil.

Caption: Workflow for the synthesis of **1-(2-Chloroethoxy)-4-methoxybenzene**.

Chemical Reactivity and Applications

The reactivity of **1-(2-Chloroethoxy)-4-methoxybenzene** is dominated by the chloroethoxy and methoxy functionalities, making it a valuable intermediate in several synthetic transformations.

Nucleophilic Substitution at the Chloroethyl Group

The terminal chlorine atom is susceptible to nucleophilic substitution, allowing for the introduction of a wide range of functional groups. This reactivity is fundamental to its use as a building block in the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.[5]

Vilsmeier-Haack Reaction

1-(2-Chloroethoxy)-4-methoxybenzene can serve as a substrate in the Vilsmeier-Haack reaction. This reaction introduces a formyl group onto an electron-rich aromatic ring, and in this context, the compound is used to synthesize complex pyrazole derivatives which are versatile scaffolds for materials used in solar cells and organic light-emitting diodes (OLEDs).[5] The structure of these derivatives has been elucidated using NMR and FT-IR spectroscopy.[5]

Polymer Chemistry

This compound is utilized as a monomer in the synthesis of temperature-responsive block copolymers. These "smart materials" have potential applications in advanced drug delivery systems.[5]

Safety and Handling

1-(2-Chloroethoxy)-4-methoxybenzene is a hazardous chemical and must be handled with appropriate safety precautions in a well-ventilated fume hood.

- Hazard Statements: Harmful if swallowed. Causes severe skin burns and eye damage.[6]
- Precautionary Statements:
 - Wear protective gloves, protective clothing, eye protection, and face protection.[6]
 - Do not eat, drink, or smoke when using this product.
 - IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor.
 - IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water.
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[6]

For comprehensive safety information, consult the Material Safety Data Sheet (MSDS) provided by the supplier.[7]

Conclusion

1-(2-Chloroethoxy)-4-methoxybenzene is a chemical intermediate with significant potential in diverse areas of chemical research and development. Its synthesis via the robust Williamson ether synthesis is well-established, and its reactivity profile allows for the construction of complex molecular architectures. A thorough understanding of its properties, synthesis, and handling is paramount for its safe and effective utilization in the laboratory.

References

- University of Colorado Boulder. (n.d.). Experiment 06 Williamson Ether Synthesis. Retrieved from [\[Link\]](#)

- MySkinRecipes. (n.d.). **1-(2-Chloroethoxy)-4-methoxybenzene**. Retrieved from [[Link](#)]
- Chemistry LibreTexts. (2021, October 29). Reactions of Ethers. Retrieved from [[Link](#)]
- Edubirdie. (n.d.). Williamson Ether Synthesis. Retrieved from [[Link](#)]
- Master Organic Chemistry. (2014, October 24). The Williamson Ether Synthesis. Retrieved from [[Link](#)]
- Chegg. (n.d.). 1. Write a mechanism for the Williamson ether synthesis.... Retrieved from [[Link](#)]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 2. Buy 1-(2-Chloroethoxy)-4-methoxybenzene | 3383-74-2 [[smolecule.com](https://www.smolecule.com)]
- 3. You are being redirected... [[hit2lead.com](https://www.hit2lead.com)]
- 4. pdf.benchchem.com [pdf.benchchem.com]
- 5. file.bldpharm.com [file.bldpharm.com]
- 6. [aksci.com](https://www.aksci.com) [[aksci.com](https://www.aksci.com)]
- 7. 1-(2-Chloroethoxy)-4-methoxybenzene [myskinrecipes.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 1-(2-Chloroethoxy)-4-methoxybenzene]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1278227/docs#an-in-depth-technical-guide-to-1-2-chloroethoxy-4-methoxybenzene>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)